

Application Notes and Protocols for Cell Viability Assay with Dhodh-IN-16

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Compound of Interest

Compound Name: Dhodh-IN-16

Cat. No.: B15611811

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Introduction

Dhodh-IN-16 is a highly potent and specific inhibitor of human dihydroorotate dehydrogenase (DHODH), a critical enzyme in the de novo pyrimidine biosynthesis pathway.^{[1][2][3]} This pathway is essential for the synthesis of DNA and RNA, and its upregulation is a characteristic of rapidly proliferating cells, such as those found in cancer.^{[4][5]} By inhibiting DHODH, **Dhodh-IN-16** depletes the intracellular pyrimidine pool, which leads to cell cycle arrest and apoptosis in cancer cells, making it a promising candidate for therapeutic development.^{[1][4][6]} These application notes provide detailed protocols for assessing the effect of **Dhodh-IN-16** on cell viability.

Mechanism of Action

Dhodh-IN-16 targets DHODH, which catalyzes the conversion of dihydroorotate to orotate, a rate-limiting step in de novo pyrimidine synthesis.^{[4][7]} The resulting pyrimidine starvation triggers a cascade of cellular events, including the downregulation of the oncogene c-Myc and the activation of the p53 tumor suppressor pathway.^[4] This ultimately leads to cell cycle arrest, primarily in the S-phase, and programmed cell death (apoptosis).^{[1][4]}

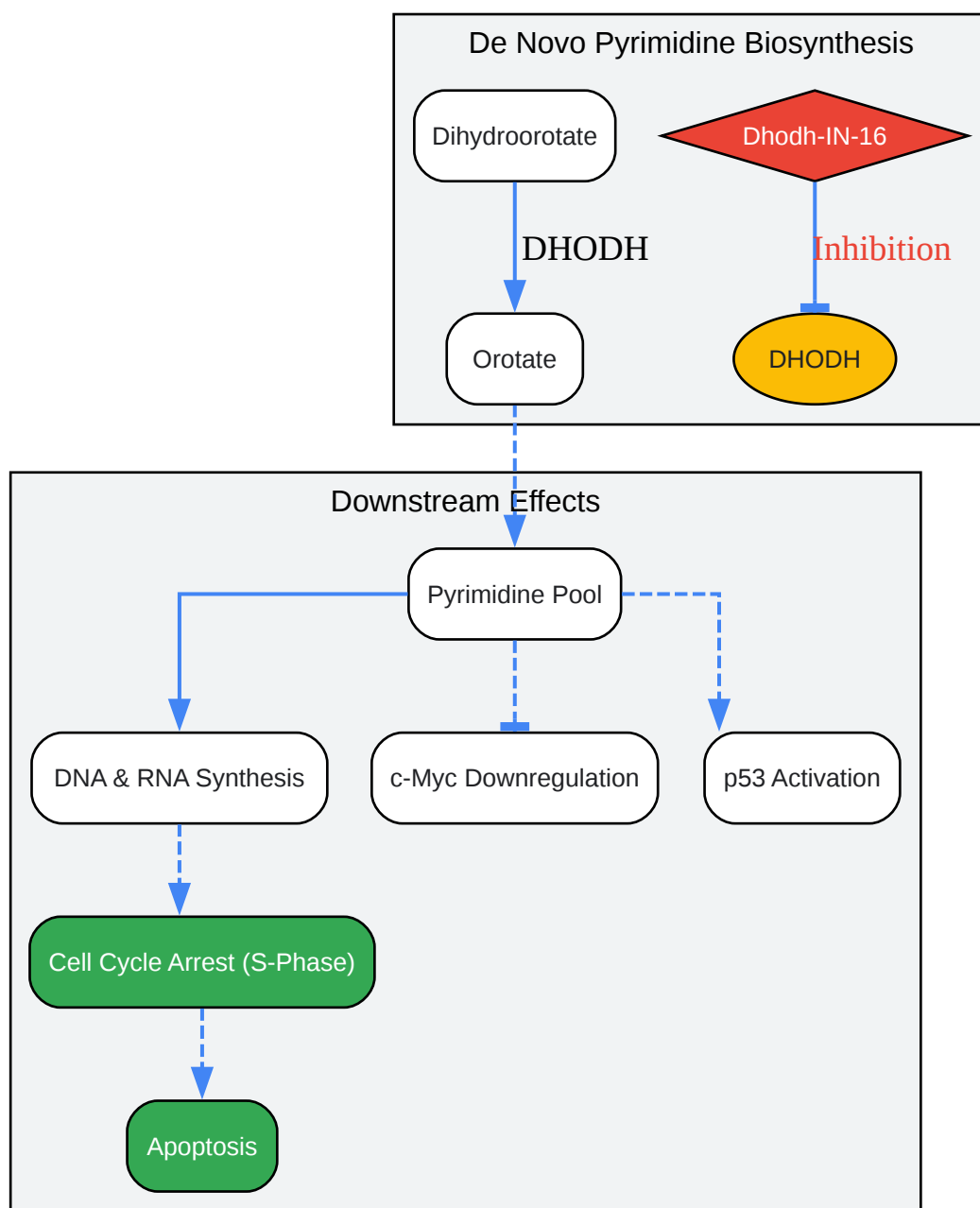
Data Presentation

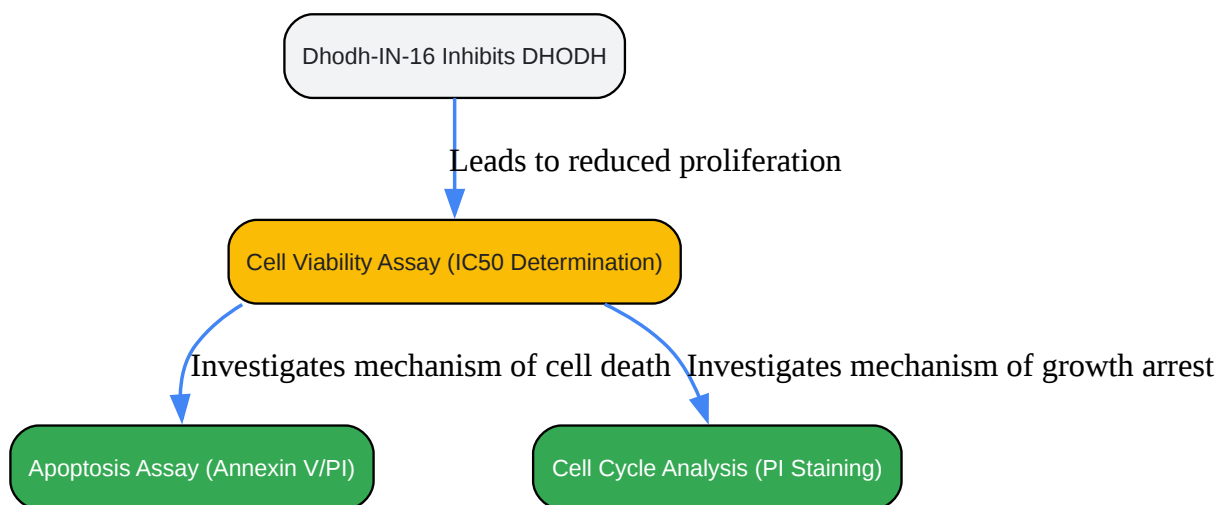
The inhibitory activity of **Dhodh-IN-16** has been quantified against its molecular target and in various cancer cell lines.

Target/Cell Line	Assay Type	Parameter	Value (nM)
Human DHODH	Enzymatic Assay	IC50	0.396[1][2][3][4][5][8]
MOLM-13 (Acute Myeloid Leukemia)	Cell Viability (CellTiter-Glo)	IC50	0.2[1][3][4][5][8]
HL-60 (Acute Promyelocytic Leukemia)	Cell Viability	IC50	4.4[9]
Jurkat (Acute T-cell Leukemia)	Cell Viability	-	Potent Activity[9]
A549 (Lung Carcinoma)	Cell Viability	-	Potent Activity[9]
WM266-4 (Melanoma)	Cell Viability	IC50	3.7[10]
HT-1080 (Fibrosarcoma)	Cell Viability	IC50	0.45[10]
A431 (Epidermoid Carcinoma)	Cell Viability	IC50	3.3[10]

Signaling Pathways and Experimental Workflow

The following diagrams illustrate the mechanism of action of **Dhodh-IN-16** and a general workflow for assessing its impact on cell viability.





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